

Enlimomab's Affinity for ICAM-1: A Technical Guide

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Compound of Interest

Compound Name:	Enlimomab
CAS No.:	142864-19-5
Cat. No.:	B1176203

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Introduction

Enlimomab (formerly R6.5 or BIRR-1) is a murine IgG2a monoclonal antibody that specifically targets the human Intercellular Adhesion Molecule-1 (ICAM-1), also known as CD54.^[1] As a key adhesion molecule, ICAM-1 plays a critical role in the inflammatory response by mediating the firm adhesion and transmigration of leukocytes from the bloodstream into tissues.

Enlimomab was developed as a therapeutic agent to block this interaction, thereby exerting an anti-inflammatory effect. It binds to the second extracellular immunoglobulin-like domain of ICAM-1.^[2] Despite initial promise in preclinical studies and some early clinical trials for conditions like rheumatoid arthritis, **Enlimomab** failed to demonstrate efficacy and was associated with adverse outcomes in larger trials for ischemic stroke and renal transplant rejection.^{[3][4]} This technical guide provides an in-depth overview of the binding characteristics of **Enlimomab** to its target, ICAM-1, including what is known about its binding affinity, the experimental methods used to characterize such interactions, and the relevant biological pathways.

Enlimomab-ICAM-1 Binding Affinity

Quantitative data on the specific binding kinetics (dissociation constant (Kd), association rate (Kon), and dissociation rate (Koff)) for the **Enlimomab**-ICAM-1 interaction are not readily available in published literature. However, based on its intended therapeutic function and data from other high-affinity anti-ICAM-1 antibodies, a high affinity in the nanomolar to sub-nanomolar range would be expected. For context, other high-affinity nanobodies developed against ICAM-1 have exhibited dissociation constants in the range of 10^{-9} to 10^{-10} M with slow dissociation rates (koff of 10^{-4} s⁻¹).

Functional assays have provided some insight into **Enlimomab**'s potency. In vitro studies have shown that **Enlimomab** can inhibit the human mixed lymphocyte reaction with an IC50 ranging from 0.1 to 1.0 µg/mL. Clinical trials aimed for a target serum concentration of ≥10 µg/mL to achieve maximal inhibition of ICAM-1-dependent immunological reactions.[5]

Parameter	Value	Notes
Dissociation Constant (Kd)	Not Publicly Available	Expected to be in the nanomolar to sub-nanomolar range based on therapeutic intent.
Association Rate (Kon)	Not Publicly Available	
Dissociation Rate (Koff)	Not Publicly Available	Likely a slow off-rate to ensure prolonged target engagement.
IC50 (Mixed Lymphocyte Reaction)	0.1 - 1.0 µg/mL	Indicates the concentration for 50% inhibition of T-cell proliferation and activation in vitro.
Target Serum Concentration	≥10 µg/mL	Concentration aimed for in clinical trials to achieve a therapeutic effect.[5]

Experimental Protocols for Determining Binding Affinity

The following are detailed, generalized methodologies for key experiments that would be used to determine the binding affinity of an antibody like **Enlimomab** to its target, ICAM-1.

Surface Plasmon Resonance (SPR)

Surface Plasmon Resonance is a label-free technique used to measure real-time biomolecular interactions.

Objective: To determine the association rate (K_{on}), dissociation rate (K_{off}), and dissociation constant (K_d) of **Enlimomab** binding to ICAM-1.

Methodology:

- Immobilization of Ligand:
 - Recombinant human ICAM-1 is immobilized onto the surface of a sensor chip (e.g., a CM5 chip) using amine coupling chemistry.
 - The sensor surface is first activated with a mixture of N-hydroxysuccinimide (NHS) and 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).
 - A solution of ICAM-1 in a low pH buffer (e.g., 10 mM sodium acetate, pH 4.5) is injected over the activated surface to facilitate covalent coupling.
 - Remaining active sites on the surface are deactivated by injecting ethanolamine.
 - A reference flow cell is prepared in the same way but without the injection of ICAM-1 to serve as a control for non-specific binding and bulk refractive index changes.
- Kinetic Analysis:
 - A series of dilutions of **Enlimomab** (analyte) in a suitable running buffer (e.g., HBS-EP) are prepared, typically ranging from low nanomolar to micromolar concentrations.

- Each concentration of **Enlimomab** is injected over the ICAM-1-immobilized and reference surfaces for a defined period (association phase), followed by a flow of running buffer alone (dissociation phase).
- The binding response is measured in real-time as a change in the refractive index at the sensor surface, recorded in Response Units (RU).
- Data Analysis:
 - The sensorgrams (plots of RU versus time) from the reference cell are subtracted from the active cell to correct for non-specific binding.
 - The association and dissociation curves are fitted to a suitable binding model (e.g., a 1:1 Langmuir binding model) using the analysis software provided with the SPR instrument.
 - This fitting allows for the calculation of the association rate constant (K_{on}), the dissociation rate constant (K_{off}), and the equilibrium dissociation constant ($K_d = K_{off}/K_{on}$).

Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA can be used to determine the apparent affinity of an antibody-antigen interaction.

Objective: To determine the concentration of **Enlimomab** that results in 50% of the maximal binding signal (EC_{50}), which can be used to estimate the apparent binding affinity.

Methodology:

- Plate Coating:
 - Microtiter plate wells are coated with a solution of recombinant human ICAM-1 (e.g., 1-10 $\mu\text{g/mL}$ in a coating buffer like PBS or carbonate-bicarbonate buffer) and incubated overnight at 4°C.
- Blocking:
 - The coating solution is removed, and the wells are washed with a wash buffer (e.g., PBS with 0.05% Tween-20).

- The remaining protein-binding sites on the plate are blocked by adding a blocking buffer (e.g., PBS with 1% BSA) and incubating for 1-2 hours at room temperature.
- Antibody Incubation:
 - After washing the wells, serial dilutions of **Enlimomab** are added to the wells and incubated for 1-2 hours at room temperature.
- Detection:
 - The wells are washed to remove unbound **Enlimomab**.
 - A secondary antibody conjugated to an enzyme (e.g., horseradish peroxidase-conjugated anti-mouse IgG) is added to the wells and incubated for 1 hour at room temperature.
- Substrate Addition and Signal Measurement:
 - After a final wash, a substrate for the enzyme (e.g., TMB for HRP) is added to the wells.
 - The reaction is allowed to develop, and then stopped by the addition of a stop solution (e.g., sulfuric acid).
 - The absorbance in each well is measured using a microplate reader at the appropriate wavelength.
- Data Analysis:
 - A binding curve is generated by plotting the absorbance values against the corresponding concentrations of **Enlimomab**.
 - The data is fitted to a sigmoidal dose-response curve to determine the EC50 value.

Flow Cytometry

Flow cytometry can be used to measure the binding of an antibody to its target on the cell surface.

Objective: To determine the binding of **Enlimomab** to ICAM-1 expressed on the surface of cells and to estimate the apparent affinity.

Methodology:

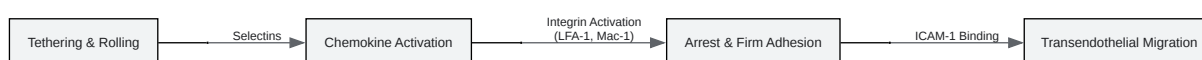
- Cell Preparation:
 - A cell line that expresses human ICAM-1 (e.g., endothelial cells or a transfected cell line) is harvested and washed with a suitable buffer (e.g., PBS with 1% BSA).
 - The cells are resuspended to a concentration of approximately 1×10^6 cells/mL.
- Antibody Staining:
 - A series of dilutions of fluorescently labeled **Enlimomab** (or unlabeled **Enlimomab** followed by a fluorescently labeled secondary antibody) are prepared.
 - The cell suspension is incubated with the different concentrations of the antibody, typically on ice to prevent internalization.
- Washing:
 - The cells are washed with cold buffer to remove unbound antibody.
- Flow Cytometric Analysis:
 - The fluorescence intensity of the cells is measured using a flow cytometer.
 - The mean fluorescence intensity (MFI) for each antibody concentration is recorded.
- Data Analysis:
 - A binding curve is generated by plotting the MFI against the antibody concentration.
 - The data can be fitted to a one-site binding model to determine the apparent dissociation constant (K_d).

Signaling Pathways and Biological Context

Enlimomab's mechanism of action is to block the interaction between ICAM-1 on endothelial cells and its primary ligands on leukocytes, the integrins LFA-1 (Lymphocyte Function-Associated Antigen-1, or $\alpha L\beta 2$) and Mac-1 (Macrophage-1 Antigen, or $\alpha M\beta 2$). This interaction is a crucial step in the leukocyte adhesion cascade.

Leukocyte Adhesion Cascade

The process of leukocyte extravasation from the blood into tissues involves a sequence of adhesive events.

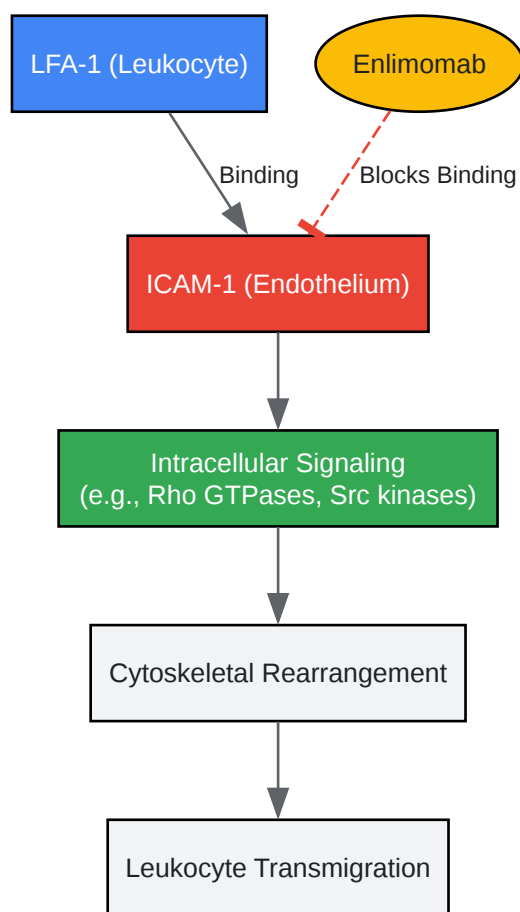


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Caption: The sequential steps of the leukocyte adhesion cascade.

ICAM-1 Signaling Pathway

Binding of LFA-1 on a leukocyte to ICAM-1 on an endothelial cell not only provides a physical link but also initiates intracellular signaling pathways in the endothelial cell, leading to cytoskeletal rearrangements that facilitate leukocyte transmigration.

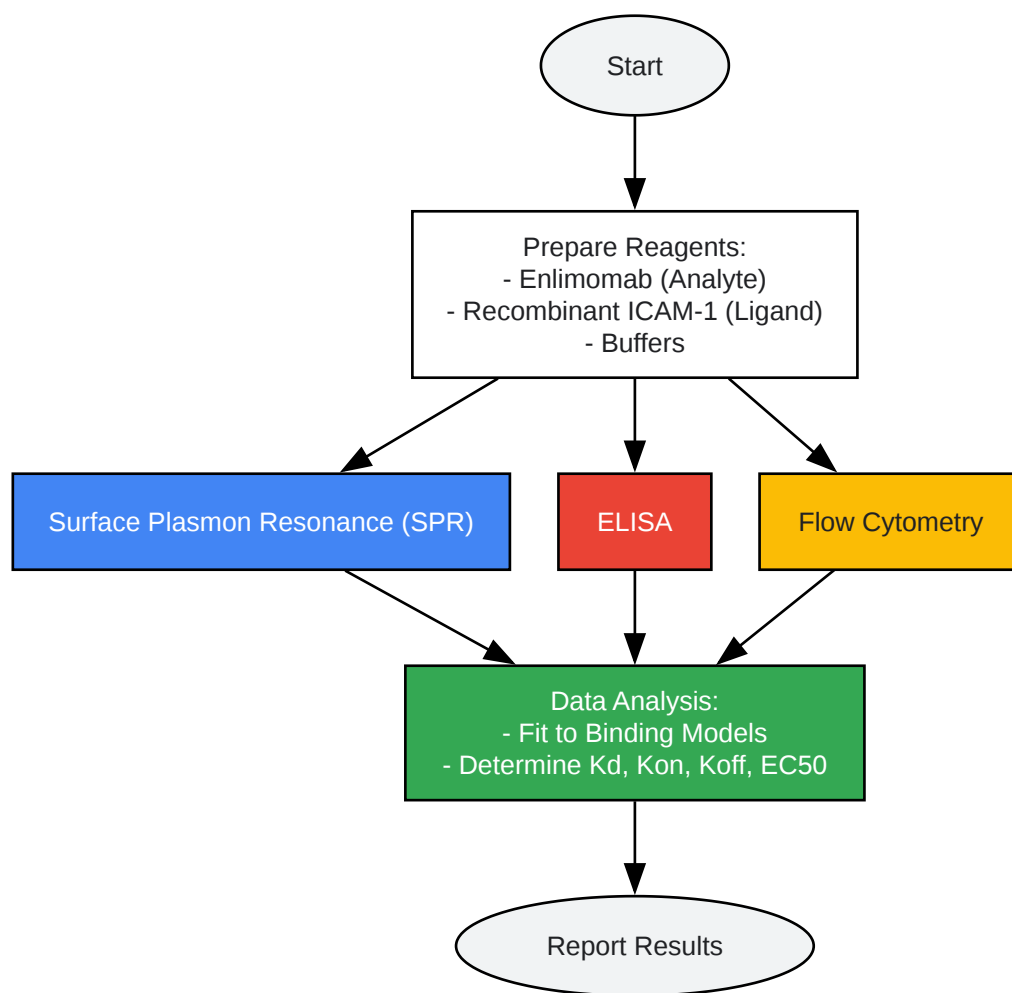


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Caption: **Enlimomab** blocks the ICAM-1 signaling pathway.

Experimental Workflow for Binding Affinity Determination

The following diagram illustrates a typical workflow for determining the binding affinity of an antibody like **Enlimomab** to its target.



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Caption: Workflow for antibody binding affinity determination.

Conclusion

Enlimomab is a monoclonal antibody that targets ICAM-1 with the aim of inhibiting the inflammatory cascade. While specific binding affinity data for **Enlimomab** is not widely published, its functional characteristics and the affinities of other anti-ICAM-1 antibodies suggest a high-affinity interaction. The experimental protocols detailed in this guide provide a framework for how such binding affinities are determined. Understanding the binding characteristics of therapeutic antibodies like **Enlimomab** is crucial for interpreting their biological effects and for the development of future anti-inflammatory therapies. The clinical trial outcomes for **Enlimomab** underscore the complexity of translating in vitro binding and functional data into in vivo efficacy and safety.

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